

Application Note: Chromatographic Separation of Tedizolid and its Internal Standard

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Compound of Interest

Compound Name: *Tedizolid-13C,d3*

Cat. No.: *B15566777*

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This document provides detailed application notes and protocols for the chromatographic separation and quantification of the antibiotic Tedizolid and its internal standard in various biological matrices. The methods described are based on High-Performance Liquid Chromatography (HPLC) with different detectors and Ultra-High-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS).

Introduction

Tedizolid is a second-generation oxazolidinone antibiotic effective against a range of gram-positive bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA). Accurate and reliable quantification of Tedizolid in biological samples is crucial for pharmacokinetic/pharmacodynamic (PK/PD) studies, therapeutic drug monitoring, and drug development. This application note outlines validated chromatographic methods for this purpose.

Chromatographic Methods Overview

Several chromatographic methods have been developed for the analysis of Tedizolid. The choice of method often depends on the required sensitivity, the nature of the sample matrix, and the available instrumentation. The most common approaches include:

- High-Performance Liquid Chromatography (HPLC) with UV Detection: A cost-effective and robust method suitable for relatively high concentrations of Tedizolid.[\[1\]](#)[\[2\]](#)
- High-Performance Liquid Chromatography (HPLC) with Fluorescence Detection: Offers increased sensitivity compared to UV detection.[\[3\]](#)[\[4\]](#)
- Ultra-High-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS): Provides the highest sensitivity and selectivity, making it ideal for detecting low concentrations of Tedizolid in complex biological matrices.[\[5\]](#)

The selection of an appropriate internal standard is critical for accurate quantification. Commonly used internal standards for Tedizolid analysis include 4-nitroaniline, L-tryptophan methyl ester hydrochloride, deuterated Tedizolid (Tedizolid-d3), and Linezolid.

Quantitative Data Summary

The following tables summarize the quantitative data from various validated chromatographic methods for Tedizolid analysis.

Table 1: HPLC Methods for Tedizolid Quantification

Parameter	Method 1 (HPLC-UV)	Method 2 (HPLC-FL)	Method 3 (HPLC-UV)
Matrix	Human Plasma, Serum, Saline, Mouse Plasma	Human Serum	Mueller-Hinton Broth
Internal Standard	4-nitroaniline	L-tryptophan methyl ester hydrochloride	Not Used
Linearity Range	0.2 - 5 µg/mL	0.025 - 10.0 µg/mL	Not Specified
Lower Limit of Quantification (LLOQ)	0.2 µg/mL (in human plasma)	0.025 µg/mL	0.03 mg/L
Lower Limit of Detection (LLOD)	Not Specified	0.01 µg/mL	Not Specified
Accuracy	Within 10%	99.2% - 107.7%	91.6% - 105.3%
Precision	Within 10%	Intra-assay: 99.2% - 107.0%, Inter-assay: 99.2% - 107.7%	3.4% - 8.8% CV
Retention Time (Tedizolid)	15.1 min (plasma), 16.3 min (saline)	12.9 min	~3.3 min
Retention Time (Internal Standard)	8.8 min (plasma), 9.4 min (saline)	8.8 min	Not Applicable
Recovery	Not Specified	100.4% - 114.1%	66.13% (with Methanol)

Table 2: UPLC-MS/MS Methods for Tedizolid Quantification

Parameter	Method 4 (UPLC-MS/MS)	Method 5 (LC-MS/MS)	Method 6 (UPLC-MS/MS)
Matrix	Human Plasma	Human Plasma	Rabbit Aqueous Humor
Internal Standard	Tedizolid-d3	Linezolid-d3	Linezolid
Linearity Range	Total: 5 - 5000 ng/mL, Free: 1.5 - 1500 ng/mL	0.5 - 20 µg/mL	4.98 - 1000 ng/mL
Lower Limit of Quantification (LLOQ)	Total: 5 ng/mL, Free: 1.5 ng/mL	0.5 µg/mL	4.98 ng/mL
Lower Limit of Detection (LLOD)	Not Specified	Not Specified	1.97 ng/mL
Accuracy	Within FDA guidance	Intra-day: 0.50% - 12.00%, Inter-day: Not Specified	Within US-FDA guidelines
Precision	Within FDA guidance	Intra-day: 2.51% - 5.90%, Inter-day: Not Specified	Within US-FDA guidelines
Recovery	Total: >92.3%, Free: >85.3%	Not Specified	Not Specified
MS/MS Transition (Tedizolid)	m/z 371.00 → m/z 343.06	Not Specified	m/z 371.15 → 343.17
MS/MS Transition (Internal Standard)	m/z 374.07 → m/z 163.0	Not Specified	m/z 338.18 → 296.22

Experimental Protocols

Protocol 1: HPLC-UV Method for Tedizolid in Human Plasma

This protocol is based on the method described by Santini et al.

1. Materials and Reagents

- Tedizolid standard powder
- 4-nitroaniline (Internal Standard)
- Acetonitrile (HPLC grade)
- Sodium acetate
- Deionized water
- Trichloroacetic acid
- Dimethyl sulfoxide (DMSO)
- Ethanol

2. Chromatographic Conditions

- Instrument: High-Performance Liquid Chromatography system with UV detector
- Column: Reverse-phase column
- Mobile Phase: Sodium acetate, deionized water, and acetonitrile
- Flow Rate: 1.0 mL/min
- Detection Wavelength: 251 nm
- Injection Volume: Not specified

3. Standard and Sample Preparation

- Tedizolid Stock Solution: Dissolve Tedizolid standard powder in DMSO.
- Internal Standard Stock Solution: Prepare a 6 µg/mL solution of 4-nitroaniline in ethanol.

- Calibration Standards: Spike drug-free human plasma with Tedizolid stock solution to achieve concentrations ranging from 0.2 to 5 µg/mL.
- Quality Control (QC) Samples: Prepare QC samples in drug-free human plasma at low, medium, and high concentrations.
- Sample Preparation: To the plasma sample, add the internal standard solution followed by a protein precipitation agent like trichloroacetic acid. Vortex and centrifuge. Collect the supernatant for injection.

4. Analysis

- Inject the prepared samples, calibration standards, and QC samples into the HPLC system.
- Generate a calibration curve by plotting the peak height ratio of Tedizolid to the internal standard against the concentration of the calibration standards.
- Determine the concentration of Tedizolid in the unknown samples using the linear regression equation from the calibration curve.

Protocol 2: HPLC-FL Method for Tedizolid in Human Serum

This protocol is based on the method described by an uncited source.

1. Materials and Reagents

- Tedizolid standard powder
- L-tryptophan methyl ester hydrochloride (Internal Standard)
- Methanol (HPLC grade)
- Phosphoric acid (0.1 M)
- Acetonitrile (HPLC grade)
- Dimethyl sulfoxide (DMSO)

- Ultrapure water

2. Chromatographic Conditions

- Instrument: High-Performance Liquid Chromatography system with a fluorescence detector
- Column: Octadecyl silane (ODS) Hypersil column (150 mm × 4.6 mm, 5 μm)
- Mobile Phase: 0.1 M phosphoric acid and methanol (60:40, v/v), pH 7.0
- Flow Rate: Not specified
- Detection Wavelength: Excitation: 300 nm, Emission: 340 nm
- Total Run Time: 15 minutes

3. Standard and Sample Preparation

- Tedizolid Stock Solution: Dissolve 1 mg of pure Tedizolid powder in DMSO to a final volume of 4 mL to obtain a 250 μg/mL solution.
- Internal Standard Solution: Prepare a 50 μg/mL aqueous solution of L-tryptophan methyl ester hydrochloride.
- Calibration Standards: Serially dilute the Tedizolid stock solution with ultrapure water and add to drug-free human serum to obtain final concentrations of 0.025 to 10.0 μg/mL.
- Sample Preparation: To 100 μL of serum sample, add 25 μL of the internal standard solution. Add 100 μL of acetonitrile to deproteinize the sample. Vortex for 30 seconds, let it stand for 10 minutes, and then centrifuge at 14,000 × g for 5 minutes. Collect 150 μL of the supernatant for injection.

4. Analysis

- Inject the prepared samples into the HPLC system.
- Construct a calibration curve by plotting the peak height ratio of Tedizolid to the internal standard against the concentration.

- Quantify Tedizolid in the test samples from the calibration curve.

Protocol 3: UPLC-MS/MS Method for Total and Free Tedizolid in Human Plasma

This protocol is based on the method described by an uncited source.

1. Materials and Reagents

- Tedizolid
- Tedizolid-d3 (Internal Standard)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Ultrapure water (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonia solution (25%)
- Phosphoric acid (85%)
- Dimethyl sulfoxide

2. Chromatographic and Mass Spectrometric Conditions

- Instrument: UPLC system coupled to a tandem mass spectrometer
- Column: C18 column
- Mobile Phase: A gradient of mobile phases containing acetonitrile and water with formic acid.
- Ionization Mode: Positive ion mode
- MRM Transitions:

- Tedizolid: m/z 371.00 $\rightarrow$ m/z 343.06
- Tedizolid-d3: m/z 374.07 $\rightarrow$ m/z 163.0

3. Standard and Sample Preparation

- Stock Solutions: Prepare stock solutions of Tedizolid and Tedizolid-d3 in an appropriate solvent.
- Calibration Standards and QCs: Prepare working solutions by diluting the stock solutions. Spike these into blank human plasma to obtain the desired concentrations for total and free Tedizolid.
- Sample Preparation (Total Tedizolid): Perform solid-phase extraction (SPE) using a 96-well HLB μ Elution plate.
- Sample Preparation (Free Tedizolid): Use equilibrium dialysis to separate the free fraction of Tedizolid from plasma proteins, followed by SPE of the dialysate.

4. Analysis

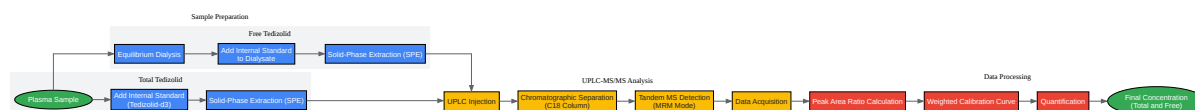
- Inject the extracted samples onto the UPLC-MS/MS system.
- Calculate the peak area ratio of the analyte to the internal standard.
- Construct a weighted (1/x) linear regression calibration curve to determine the concentrations of total and free Tedizolid in the plasma samples.

Visualizations



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Caption: HPLC analysis workflow for Tedizolid.



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Caption: UPLC-MS/MS workflow for Tedizolid.

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